High-throughput screening with (2-Chloro-3-fluorophenyl)methanesulfonamide

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Compound of Interest

Compound Name:	*(2-Chloro-3-fluorophenyl)methanesulfonamide*
Cat. No.:	*B13190675*

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Application Note: High-Throughput Screening of Sulfonamide Fragments

Focus Compound: (2-Chloro-3-fluorophenyl)methanesulfonamide[1]

Executive Summary

This guide details the protocol for utilizing **(2-Chloro-3-fluorophenyl)methanesulfonamide** (referred to herein as CfmSA) in High-Throughput Screening (HTS) campaigns. CfmSA is a primary sulfonamide bearing a halogenated benzyl scaffold. It serves as a critical fragment in Fragment-Based Drug Discovery (FBDD), particularly for targeting metalloenzymes (e.g., Carbonic Anhydrases) and as a building block for next-generation kinase inhibitors (e.g., EGFR, CBP/P300).

Unlike traditional "drug-like" libraries, screening fragments like CfmSA requires specialized assay conditions to detect low-affinity (

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in

M-mM range) but high-ligand-efficiency interactions. This protocol integrates Differential Scanning Fluorimetry (DSF) for biophysical validation and a Colorimetric Enzymatic Assay for functional inhibition.

Compound Profile & Chemical Logic

Structural Identity

- IUPAC Name: **(2-Chloro-3-fluorophenyl)methanesulfonamide**[1][2]
- Common Identity: Halogenated Benzylsulfonamide Fragment
- Chemical Structure:
  - Note: The nomenclature implies a derivative of methanesulfonamide (

) where a hydrogen on the methyl group is replaced by the aryl ring. This distinguishes it from

    -aryl methanesulfonamides (

).
- Key Pharmacophore: The primary sulfonamide (

) is a classic "zinc-binder," forming a coordination bond with the active site

  of metalloenzymes.

Chemical Space & Solubility

CfmSA occupies a specific "Fragment Space" characterized by low molecular weight and high polarity relative to size.

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Property	Value	Implication for HTS
MW	~223.65 Da	Ideal for FBDD (Rule of 3 compliant).
LogP	~1.5 - 2.0	Good membrane permeability; low risk of aggregation.
H-Bond Donors	1 (Amide)	Critical for active site anchoring.
Solubility	High in DMSO	Caution: Stock solutions >50 mM may precipitate in aqueous buffer if diluted too rapidly.

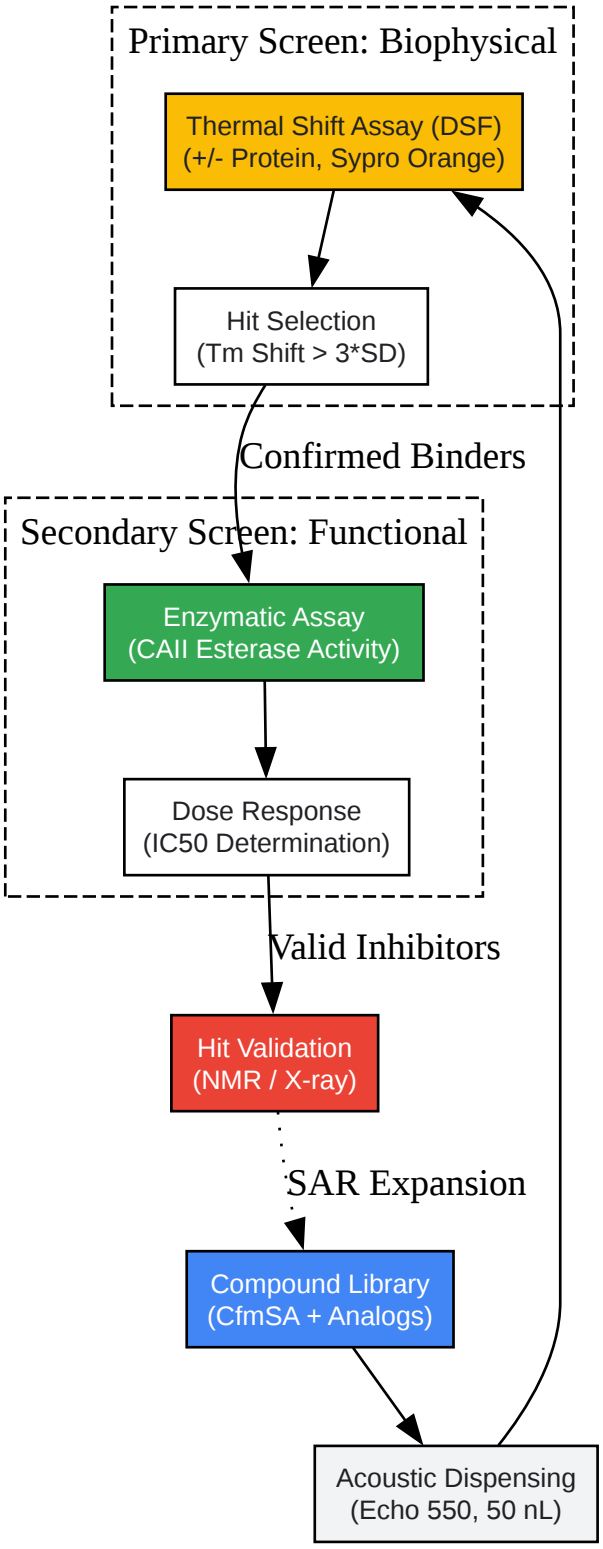
HTS Workflow Strategy

The screening strategy employs an Orthogonal Approach:

- Primary Screen (Biophysical): Thermal Shift Assay (DSF) to detect direct binding via protein stabilization.
- Secondary Screen (Functional): Enzymatic Inhibition Assay to confirm activity and rule out thermal artifacts.
- Counter Screen: Redox/Aggregator assay to eliminate false positives (PAINS).

Workflow Diagram

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Caption: Orthogonal screening workflow prioritizing biophysical binding (DSF) followed by functional validation (Enzymatic).

Detailed Experimental Protocols

Compound Preparation

- Stock Solution: Dissolve CfmSA to 100 mM in 100% DMSO.
  - Quality Check: Sonicate for 5 minutes. Visually inspect for particulates.
- Storage: Aliquot into 384-well Echo-qualified source plates (e.g., Labcyte P-05525). Store at -20°C under

  or Argon to prevent oxidation of the sulfonamide sulfur.

Primary Screen: Thermal Shift Assay (DSF)

Objective: Identify fragments that stabilize the target protein (e.g., Carbonic Anhydrase II - CAII) upon binding. Rationale: Fragments often have weak affinity (

). Enzymatic assays may miss them due to sensitivity limits, but DSF reliably detects binding-induced stabilization.

Materials:

- Protein: Recombinant Human CAII (0.1 mg/mL final).
- Dye: SYPRO Orange (5000x stock, use at 5x final).
- Buffer: 50 mM HEPES pH 7.5, 150 mM NaCl.
- Instrument: qPCR machine (e.g., Roche LightCycler or Bio-Rad CFX).

Protocol:

- Dispense Compound: Transfer 100 nL of CfmSA (100 mM stock) into a white 384-well PCR plate.
  - Final Conc: 500

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M (assuming 20

L reaction).

- Control: 100 nL DMSO (Negative), 100 nL Acetazolamide (10 mM, Positive).

- Master Mix: Prepare protein/dye mix in Buffer:
  - CAII: 2

    M
  - SYPRO Orange: 10x
- Dispense Mix: Add 19.9

  L of Master Mix to the plate. Seal immediately.
- Centrifuge: 1000 x g for 1 minute to remove bubbles.
- Run: Ramp temperature from 25°C to 95°C at 0.05°C/sec. Monitor fluorescence (Ex 470nm / Em 570nm).
- Analysis: Calculate the Melting Temperature (

) using the derivative of the fluorescence curve (

).
  - Hit Criteria:

    . Typically, a shift of >1.0°C is significant for fragments.

Secondary Screen: Colorimetric Esterase Assay

Objective: Quantify functional inhibition of CAII. Mechanism: CAII hydrolyzes p-nitrophenyl acetate (p-NPA) to p-nitrophenol (yellow). Inhibitors prevent color formation.

Protocol:

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- Plating: Dispense 200 nL of CfmSA (various concentrations for IC50) into a clear 384-well plate.
- Enzyme Addition: Add 10

  L of CAII (20 nM in 12.5 mM Tris, pH 7.5, 75 mM NaCl). Incubate 10 min at RT.
- Substrate Addition: Add 10

  L of p-NPA (1 mM stock in 5% Acetone/Buffer).
- Detection: Measure Absorbance at 405 nm kinetically for 10 minutes.
- Calculation:

Data Analysis & Interpretation

Z-Factor Calculation

To validate the assay robustness before screening the full library:

- : Mean and SD of Positive Control (Acetazolamide).
- : Mean and SD of Negative Control (DMSO).
- Requirement:

  is mandatory for a reliable HTS campaign.

Hit Triage Logic

Fragments like CfmSA are often "weak" binders. Do not discard hits solely based on high IC50 values.

- Ligand Efficiency (LE): Calculate LE to prioritize high-quality interactions.
  - Target: LE > 0.3. CfmSA (HAC ~13) with an IC50 of 50

    M (pIC50 4.3) yields LE

    0.45, indicating an excellent starting point for optimization.

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Common Artifacts (Troubleshooting)

- Quenching: The chloro-fluoro-phenyl ring is generally stable, but check for intrinsic fluorescence if using fluorescence-based assays.
- Aggregation: If the Hill Slope of the dose-response curve is > 2.0, the compound may be aggregating. Add 0.01% Triton X-100 to the buffer.

Mechanistic Insight: Why CfmSA?

(2-Chloro-3-fluorophenyl)methanesulfonamide is not just a random screener; it is a Privileged Structure.



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Caption: Mechanistic binding modes of CfmSA in metalloenzymes (Zn coordination) and Kinases (Hydrophobic interactions).

- Metalloenzymes (CAII, MMPs): The sulfonamide nitrogen deprotonates and coordinates directly to the Zinc ion. The 2-Cl, 3-F substitution pattern on the phenyl ring provides specific vectorality, often filling the hydrophobic "wall" of the active site better than a naked phenyl ring.
- Kinase Inhibitors: As seen in EGFR T790M/C797S research, the 2-chloro-3-fluorophenyl moiety is a validated "back-pocket" binder, overcoming steric clashes introduced by mutations.

References

- Fragment-Based Screening of Sulfonamides

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- Source: Semantic Scholar / Nature Communic
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  - Title: Carbonic Anhydrase Inhibitors: DNA-Encoded Libraries and Fragment-Based Screening.
  - Source: Journal of Medicinal Chemistry.
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- EGFR C797S Inhibitors (CfmSA Context)
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  - Source: Journal of Enzyme Inhibition and Medicinal Chemistry.
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- Compound Data & Safety
  - Title: **(2-Chloro-3-fluorophenyl)methanesulfonamide** Product Page.[1][2]
  - Source: BLD Pharm / ChemicalBook.

Disclaimer: This protocol is designed for research use only. Always consult the Safety Data Sheet (SDS) for **(2-Chloro-3-fluorophenyl)methanesulfonamide** before handling.

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